

# Enstilar® (calcipotriene and betamethasone dipropionate) Foam: A Technical Guide for Experimental Use

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## Compound of Interest

Compound Name: *Enstilar*

Cat. No.: *B1243062*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **Enstilar®** foam in experimental settings.

## Section 1: Formulation and Handling

This section addresses common questions regarding the physical and chemical properties of **Enstilar®** foam and provides best practices for its handling in a laboratory environment.

### FAQs

Q1: What are the active ingredients and key excipients in **Enstilar®** foam?

**Enstilar®** is a fixed-dose combination product containing calcipotriene (a vitamin D analog) and betamethasone dipropionate (a corticosteroid). The formulation is a white to off-white aerosol foam.<sup>[1][2]</sup> Key excipients that researchers should be aware of are listed in the table below.

Table 1: Composition of **Enstilar®** Foam

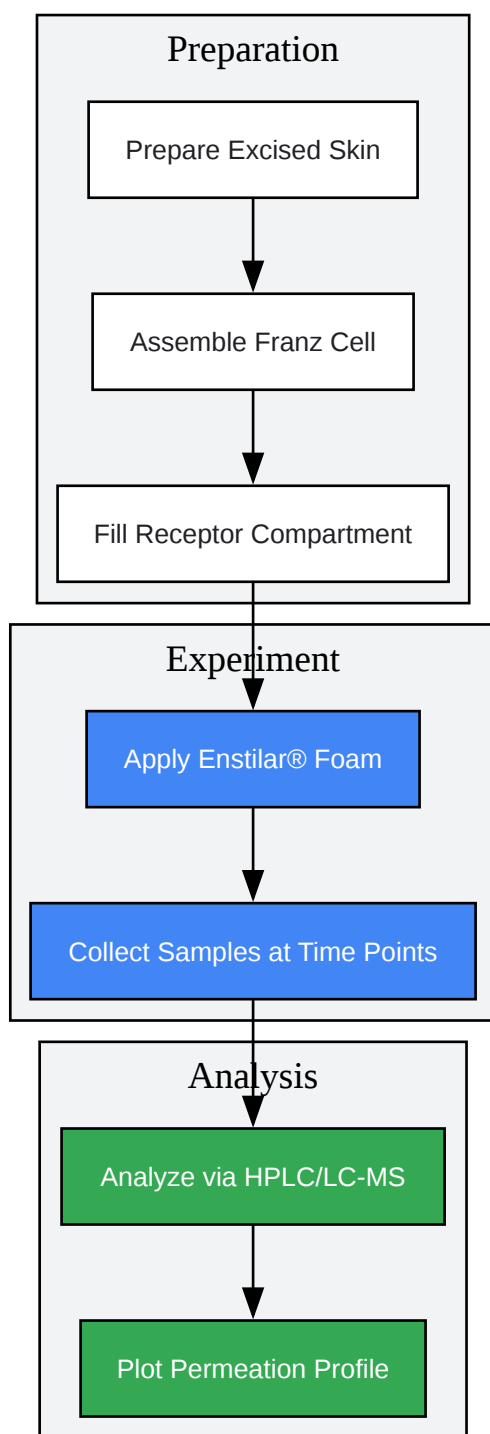
| Component                                 | Concentration | Function                                                    | Potential Experimental Consideration                                                                           |
|-------------------------------------------|---------------|-------------------------------------------------------------|----------------------------------------------------------------------------------------------------------------|
| Active Ingredients                        |               |                                                             |                                                                                                                |
| Calcipotriene                             | 50 mcg/g      | Vitamin D analog, inhibits keratinocyte proliferation[1][3] | May influence calcium homeostasis in cell culture models.                                                      |
| Betamethasone Dipropionate                | 0.5 mg/g      | Corticosteroid, anti-inflammatory[1][3]                     | Potent steroid, may have systemic effects in animal models.                                                    |
| Key Excipients                            |               |                                                             |                                                                                                                |
| White soft paraffin                       | Not specified | Ointment base, emollient[1]                                 | Can interfere with certain analytical techniques (e.g., chromatography). May affect topical absorption models. |
| Liquid paraffin (Mineral oil)             | Not specified | Emollient[1][4]                                             | Similar to white soft paraffin, may cause interference in analytical methods.                                  |
| Polyoxypropylene stearyl ether            | Not specified | Emulsifier, surfactant[1]                                   | May impact cell viability in in vitro studies.                                                                 |
| All-rac- $\alpha$ -tocopherol (Vitamin E) | Not specified | Antioxidant[1]                                              | Can help prevent oxidation of other components.                                                                |
| Butylhydroxytoluene (BHT)                 | 50 mcg/g      | Antioxidant[1]                                              | May cause local skin reactions or irritation in sensitive models.[1][3]                                        |
| Propellants                               |               |                                                             |                                                                                                                |

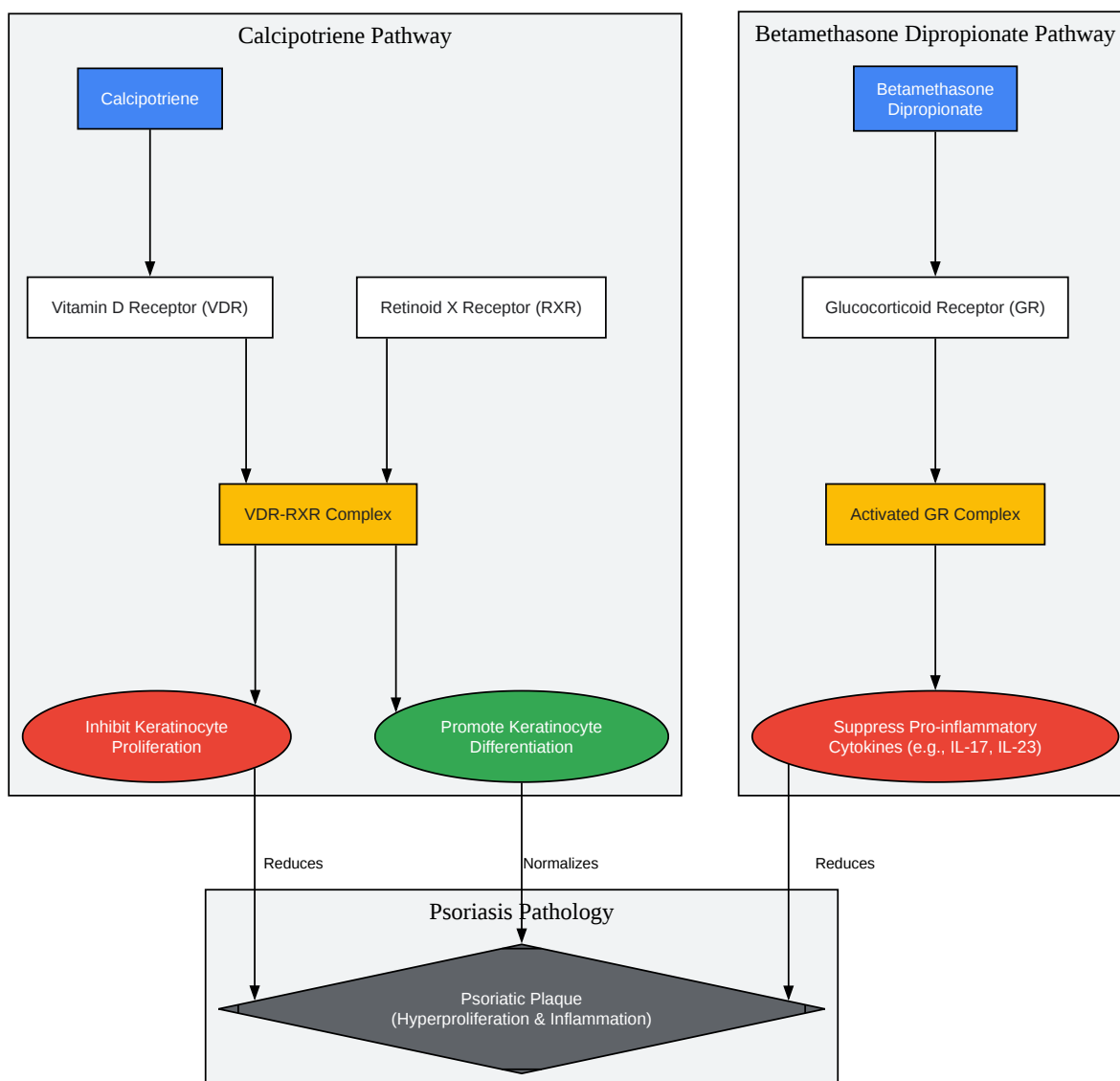
|                |               |                               |                                                                                                                    |
|----------------|---------------|-------------------------------|--------------------------------------------------------------------------------------------------------------------|
| Butane         | Not specified | Propellant[1]                 | Highly flammable.<br>Evaporates upon application.[5]                                                               |
| Dimethyl ether | Not specified | Propellant, solvent[1]<br>[6] | Highly flammable.<br>Evaporates upon application, leading to supersaturation of active ingredients on the skin.[7] |

Q2: My **Enstilar**® foam appears to be collapsing too quickly after dispensing. What could be the cause?

The **Enstilar**® foam is designed as a non-expanding foam that gradually collapses after spraying.[8][9] However, an unusually rapid collapse can be indicative of several issues. Refer to the troubleshooting workflow below.







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